

Technical Guide: Handling and Storage of 3-Iodo-5-methoxypyridine

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Compound of Interest

Compound Name: 3-Iodo-5-methoxypyridine

Cat. No.: B1358553

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the recommended handling and storage procedures for **3-Iodo-5-methoxypyridine** (CAS No. 873302-36-4). Due to the limited availability of in-depth experimental data and a dedicated Safety Data Sheet (SDS) for this specific compound, this guide synthesizes information from chemical suppliers and incorporates safety precautions from the SDS of structurally similar iodinated pyridines. Researchers should handle this compound with care and perform their own risk assessment before use.

Chemical and Physical Properties

3-Iodo-5-methoxypyridine is a pyridine derivative that is typically supplied as a white to yellow crystalline powder.^[1] Its key properties are summarized in the table below.

Property	Value
CAS Number	873302-36-4
Molecular Formula	C ₆ H ₆ INO
Molecular Weight	235.02 g/mol
Appearance	White to yellow crystalline powder. ^[1]
Purity	Typically ≥97%

Storage Guidelines

Proper storage is crucial to maintain the stability and integrity of **3-Iodo-5-methoxypyridine**. Recommendations from various suppliers differ slightly, suggesting that the optimal conditions may depend on the purity and formulation of the specific batch.

Storage Condition	Temperature Range	Duration	Notes
Short-term	4°C	Up to 1 week.[2]	Recommended for immediate use.
Long-term	-20°C to -80°C	Up to 6 months.[2]	For extended storage, particularly for lyophilized forms.[2] Avoid repeated freeze-thaw cycles.[2]
General	2-8°C	-	Store in a tightly sealed container, protected from light.[1]
Alternative	Room Temperature	-	Store in a dry, sealed container.

Best Practice: For long-term storage and to minimize degradation, it is advisable to store **3-Iodo-5-methoxypyridine** at -20°C in a tightly sealed container, protected from light. For frequent use, consider preparing aliquots to avoid repeated temperature cycling of the main stock.[2]

Handling and Personal Protective Equipment (PPE)

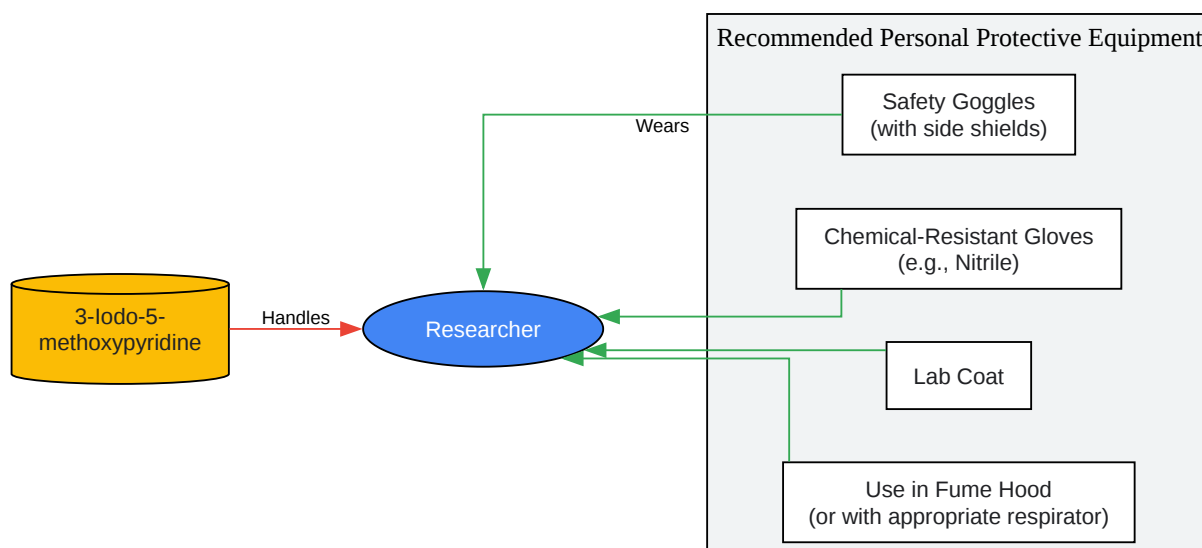
Given the absence of a specific SDS for **3-Iodo-5-methoxypyridine**, handling procedures should be based on a conservative approach informed by data on similar iodinated and methoxylated pyridine compounds. These compounds are often categorized as irritants and may be harmful if swallowed, inhaled, or absorbed through the skin.

Engineering Controls

- Handle in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- Ensure that eyewash stations and safety showers are readily accessible in the work area.

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling **3-Iodo-5-methoxypyridine**.



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Caption: Recommended PPE for handling **3-Iodo-5-methoxypyridine**.

Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.

- Wash hands thoroughly after handling the compound.

First Aid Measures

The following first aid recommendations are based on general procedures for handling similar chemical compounds. Seek immediate medical attention if symptoms persist or in case of significant exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.

Spill and Disposal Procedures

Spill Containment

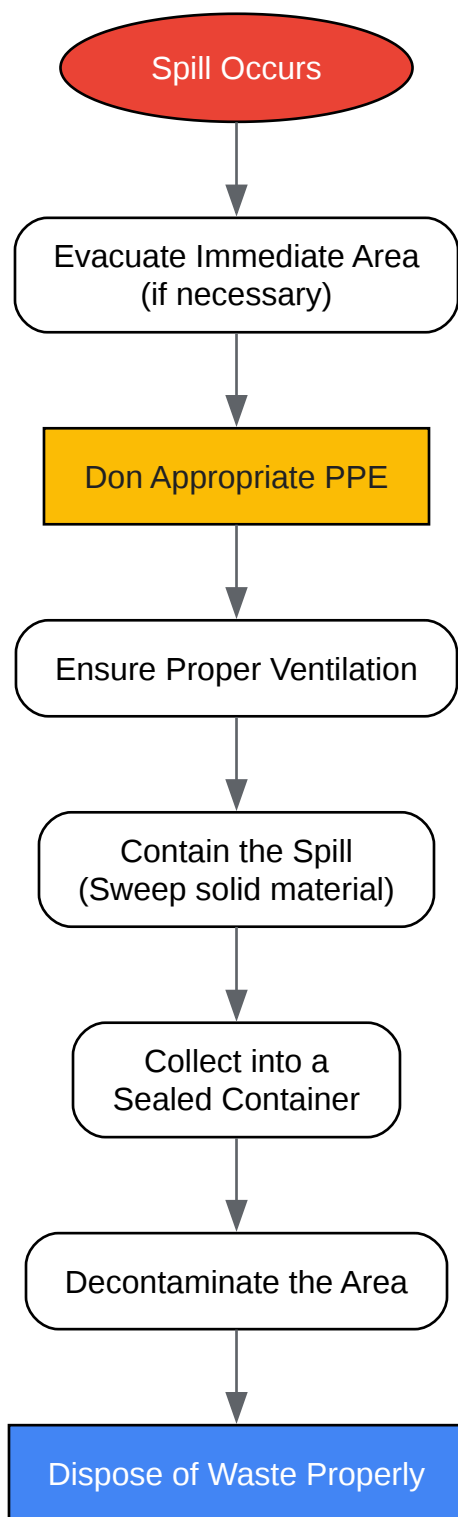
- In case of a spill, wear appropriate PPE and ensure adequate ventilation.
- For a solid spill, carefully sweep up the material to avoid generating dust.
- Place the spilled material into a suitable, sealed container for disposal.

Waste Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.

- Do not allow the chemical to enter drains or waterways.

The following workflow outlines the general procedure for handling a chemical spill of **3-Iodo-5-methoxypyridine**.



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Caption: General workflow for responding to a spill.

Incompatibilities and Stability

While specific stability data for **3-Iodo-5-methoxypyridine** is not available, general information for similar compounds suggests avoiding:

- Strong oxidizing agents
- Strong acids
- Strong bases

The compound may be sensitive to light, reinforcing the need for storage in a light-protected container.

Experimental Protocols and Further Information

At the time of this writing, detailed experimental protocols for stability studies, and information regarding the involvement of **3-Iodo-5-methoxypyridine** in specific signaling pathways or experimental workflows, are not publicly available. Researchers are encouraged to perform small-scale stability and solubility tests under their specific experimental conditions before proceeding with larger-scale experiments.

It is imperative for all personnel handling this chemical to be thoroughly trained in laboratory safety procedures and to have access to and be familiar with the contents of the Safety Data Sheet for a closely related compound if a specific one is not available.

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References

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